

An In-depth Technical Guide to Pentanoic Acid, 5-(cyclohexyloxy)-

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Pentanoic acid, 5-(cyclohexyloxy)-

Cat. No.: B13793415

[Get Quote](#)

CAS Number: 743475-55-0

Abstract

This technical guide provides a comprehensive overview of Pentanoic acid, 5-(cyclohexyloxy)-, a niche carboxylic acid with potential applications in organic synthesis and drug development. This document details the compound's key identifiers, physicochemical properties, a plausible synthetic route based on established chemical principles, and predicted spectroscopic data for characterization. The guide is intended for researchers, scientists, and professionals in the fields of chemistry and drug discovery who are interested in the synthesis and potential utility of this and structurally related molecules.

Introduction and Chemical Identity

Pentanoic acid, 5-(cyclohexyloxy)-, also known as 5-(cyclohexyloxy)valeric acid, is a chemical compound with the molecular formula $C_{11}H_{20}O_3$.^[1] It features a pentanoic acid backbone with a cyclohexyl ether moiety at the 5-position. The presence of both a carboxylic acid and an ether functional group suggests its potential as a versatile building block in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). The carboxylic acid group provides a handle for various chemical modifications, such as esterification and

amidation, while the cyclohexyloxy group can influence the molecule's lipophilicity and steric properties.

Table 1: Chemical Identifiers and Properties[1]

Property	Value
CAS Number	743475-55-0
Molecular Formula	C ₁₁ H ₂₀ O ₃
Molecular Weight	200.27 g/mol
IUPAC Name	5-(cyclohexyloxy)pentanoic acid
Synonyms	5-(cyclohexyloxy)valeric acid
Canonical SMILES	<chem>C1CCC(CC1)OCCCC(=O)O</chem>
InChI Key	PSJXZCNZJMFMDI-UHFFFAOYSA-N

Synthesis of Pentanoic Acid, 5-(cyclohexyloxy)-

While a specific, peer-reviewed synthesis for Pentanoic acid, 5-(cyclohexyloxy)- is not readily available in the current literature, a scientifically sound and logical synthetic route can be proposed based on the well-established Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. In this proposed synthesis, sodium cyclohexyloxy would be reacted with a 5-halopentanoic acid ester, followed by hydrolysis of the ester to yield the final carboxylic acid.

Proposed Synthetic Pathway

The proposed two-step synthesis is outlined below:



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of Pentanoic acid, 5-(cyclohexyloxy)-.

Detailed Experimental Protocol (Hypothetical)

This protocol is a hypothetical procedure based on general principles of organic synthesis.

Step 1: Preparation of Sodium Cyclohexyloxide

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add dry tetrahydrofuran (THF).
- Add sodium hydride (NaH, 60% dispersion in mineral oil) to the THF under a nitrogen atmosphere.
- Slowly add cyclohexanol dropwise to the stirred suspension at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir until the evolution of hydrogen gas ceases, indicating the complete formation of sodium cyclohexyloxide.

Step 2: Williamson Ether Synthesis

- Cool the freshly prepared sodium cyclohexyloxide solution to 0 °C.
- Slowly add a solution of ethyl 5-bromopentanoate in dry THF to the alkoxide solution.

- After the addition, allow the reaction mixture to warm to room temperature and then heat to reflux. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench by the slow addition of water.
- Extract the aqueous layer with diethyl ether.
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain crude ethyl 5-(cyclohexyloxy)pentanoate.
- Purify the crude ester by vacuum distillation or column chromatography.

Step 3: Hydrolysis to Pentanoic acid, 5-(cyclohexyloxy)-

- Dissolve the purified ethyl 5-(cyclohexyloxy)pentanoate in a mixture of ethanol and water.
- Add a solution of sodium hydroxide and heat the mixture to reflux. Monitor the hydrolysis by TLC.
- After the reaction is complete, cool the mixture and remove the ethanol under reduced pressure.
- Acidify the remaining aqueous solution to a pH of approximately 2 with dilute hydrochloric acid.
- Extract the acidified solution with ethyl acetate.
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude Pentanoic acid, 5-(cyclohexyloxy)-.
- Purify the final product by recrystallization or column chromatography.

Physicochemical and Spectroscopic Characterization (Predicted)

As no experimental data is publicly available, the following properties are predicted based on the chemical structure and general spectroscopic principles.

Table 2: Predicted Physicochemical Properties

Property	Predicted Value/Range	Justification
Boiling Point	> 200 °C	The presence of a carboxylic acid and a relatively high molecular weight would lead to a high boiling point.
Melting Point	Likely a low-melting solid or a viscous liquid	The flexible alkyl chain and the non-planar cyclohexyl group may disrupt crystal packing.
Solubility	Soluble in organic solvents (e.g., ethanol, acetone, ethyl acetate); sparingly soluble in water.	The long alkyl chain and cyclohexyl group impart significant non-polar character, while the carboxylic acid provides some polarity.
pKa	~4.8 - 5.0	Similar to other long-chain carboxylic acids.

Predicted Spectroscopic Data

3.1.1. ¹H NMR Spectroscopy (Predicted)

- δ 10-12 ppm (singlet, 1H): Carboxylic acid proton (-COOH).
- δ 3.3-3.5 ppm (triplet, 2H): Methylene protons adjacent to the ether oxygen (-O-CH₂-).
- δ 3.2-3.4 ppm (multiplet, 1H): Methine proton on the cyclohexyl ring attached to the ether oxygen (-O-CH-).
- δ 2.2-2.4 ppm (triplet, 2H): Methylene protons alpha to the carbonyl group (-CH₂-COOH).

- δ 1.1-1.9 ppm (multiplet, 14H): Remaining methylene protons of the pentanoic acid chain and the cyclohexyl ring.

3.1.2. ^{13}C NMR Spectroscopy (Predicted)

- δ ~179 ppm: Carbonyl carbon of the carboxylic acid (-COOH).
- δ ~75 ppm: Methine carbon of the cyclohexyl ring attached to the ether oxygen (-O-CH-).
- δ ~68 ppm: Methylene carbon adjacent to the ether oxygen (-O-CH₂-).
- δ ~34 ppm: Methylene carbon alpha to the carbonyl group (-CH₂-COOH).
- δ ~20-32 ppm: Remaining methylene carbons of the pentanoic acid chain and the cyclohexyl ring.

3.1.3. Infrared (IR) Spectroscopy (Predicted)

- 3300-2500 cm^{-1} (broad): O-H stretch of the carboxylic acid, indicative of hydrogen bonding.
- 2930 and 2850 cm^{-1} (strong): C-H stretching of the alkyl and cyclohexyl groups.
- ~1710 cm^{-1} (strong): C=O stretching of the carboxylic acid.
- ~1100 cm^{-1} (strong): C-O stretching of the ether linkage.

3.1.4. Mass Spectrometry (Predicted)

- Molecular Ion (M^+): $m/z = 200$.
- Key Fragmentation Patterns: Loss of the cyclohexyl group, loss of the cyclohexyloxy group, and fragmentation of the pentanoic acid chain.

Potential Applications and Future Research Directions

The bifunctional nature of Pentanoic acid, 5-(cyclohexyloxy)- makes it an interesting candidate for several applications, particularly in the realm of drug discovery and materials science.

Drug Development

- **Linker Molecule:** The carboxylic acid can be used to attach this molecule to other pharmacologically active moieties, creating prodrugs with modified solubility, permeability, or targeting capabilities. The cyclohexyloxy group can serve to increase the lipophilicity of a parent drug, potentially enhancing its ability to cross cell membranes.
- **Fragment-Based Drug Design:** As a fragment containing both a lipophilic cyclohexyl ether and a polar carboxylic acid, it could be used in fragment-based screening to identify novel binding interactions with biological targets.

Materials Science

- **Polymer Synthesis:** The carboxylic acid functionality allows for its incorporation into polyester or polyamide backbones, potentially imparting unique properties due to the bulky and flexible cyclohexyloxy side chain.
- **Surface Modification:** It could be used to modify the surface of materials by anchoring the carboxylic acid group and presenting the hydrophobic cyclohexyloxy group to the exterior.

Future Research

The primary focus of future research should be the actual synthesis and thorough characterization of Pentanoic acid, 5-(cyclohexyloxy)-. This would involve:

- **Optimization of the proposed synthetic route:** Investigating different bases, solvents, and reaction conditions to maximize the yield and purity of the final product.
- **Full spectroscopic characterization:** Obtaining and analyzing experimental ^1H NMR, ^{13}C NMR, IR, and mass spectrometry data to confirm the structure and purity.
- **Evaluation of biological activity:** Screening the compound against various biological targets to explore its potential as a therapeutic agent.
- **Exploration of its use as a building block:** Utilizing the compound in the synthesis of more complex molecules to demonstrate its utility in organic chemistry.

Conclusion

Pentanoic acid, 5-(cyclohexyloxy)- represents a molecule with untapped potential in various scientific disciplines. While detailed experimental data is currently lacking, this technical guide has provided a comprehensive theoretical framework, including a plausible synthetic strategy and predicted analytical data. It is hoped that this guide will stimulate further research into this and related compounds, ultimately unlocking their full scientific and commercial value.

References

- PubChem. **Pentanoic acid, 5-(cyclohexyloxy)-**. National Center for Biotechnology Information. [[Link](#)]
- NIST. Pentanoic acid, cyclohexyl ester. National Institute of Standards and Technology. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pentanoic Acid, 5-(cyclohexyloxy)-]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13793415/docs#an-in-depth-technical-guide-to-pentanoic-acid-5-cyclohexyloxy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)